

# 4E-Deacetylchromolaenide 4'-O-acetate: A Literature Review

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## Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B15592334

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## Abstract

**4E-Deacetylchromolaenide 4'-O-acetate** is a sesquiterpenoid natural product that has been isolated from *Eupatorium chinense*. Despite its characterization as a distinct chemical entity, a comprehensive review of the existing scientific literature reveals a significant gap in the understanding of its biological activities. While numerous studies have investigated the pharmacological properties of other sesquiterpenoids from *Eupatorium chinense*, demonstrating a range of cytotoxic and anti-inflammatory effects, specific data on the bioactivity of **4E-Deacetylchromolaenide 4'-O-acetate** remains elusive. This technical guide summarizes the available chemical information for this compound and provides context by briefly reviewing the biological activities of related compounds from the same plant source.

## Chemical Identity

**4E-Deacetylchromolaenide 4'-O-acetate** is a sesquiterpenoid lactone. Its chemical properties are detailed in the table below.

Property	Value
CAS Number	104736-09-6
Molecular Formula	C <sub>22</sub> H <sub>28</sub> O <sub>7</sub>
Molecular Weight	404.45 g/mol
Source Organism	Eupatorium chinense

## Biological Activity: A Knowledge Gap

An exhaustive search of scientific databases has revealed no published studies detailing the biological activity of **4E-Deacetylchromolaenide 4'-O-acetate**. Consequently, there is no quantitative data, such as IC<sub>50</sub> or EC<sub>50</sub> values, nor are there any described experimental protocols or elucidated signaling pathways specifically associated with this compound.

## Biological Context: Sesquiterpenoids from Eupatorium chinense

While information on **4E-Deacetylchromolaenide 4'-O-acetate** is lacking, the plant from which it is isolated, Eupatorium chinense, is a rich source of other bioactive sesquiterpenoids. These related compounds have been the subject of numerous pharmacological studies, primarily focusing on their cytotoxic and anti-inflammatory potential.

## Cytotoxic Activity of Related Sesquiterpenoids

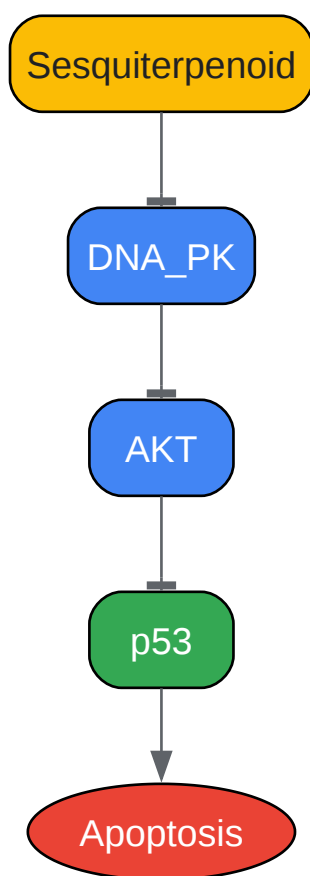
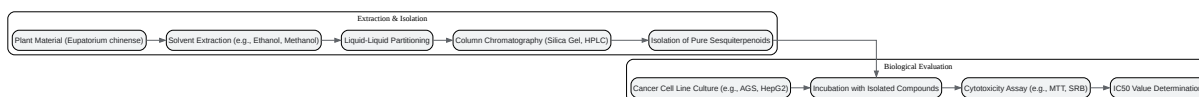
Several sesquiterpenoids isolated from Eupatorium chinense have demonstrated cytotoxic effects against various cancer cell lines. For instance, compounds such as eupachinilides A, E, F, and I have shown moderate cytotoxic activities. A recent 2025 study on other sesquiterpenoids from this plant revealed potent activity against the AGS human gastric adenocarcinoma cell line. The mechanism of action for one of these compounds was found to involve the induction of G0/G1 cell cycle arrest and apoptosis through the DNA-PK/AKT/p53 signaling pathway.

## Anti-inflammatory and Other Activities

A 2023 study on a sesquiterpene lactone fraction from *Eupatorium chinense* indicated its ability to suppress the growth of hepatocellular carcinoma by inducing ferritinophagy and mitochondrial damage. This highlights the diverse mechanisms through which sesquiterpenoids from this plant can exert their anti-cancer effects.

## Experimental Protocols: General Methodologies for Sesquiterpenoid Analysis

Although no specific experimental protocols for **4E-Deacetylchromolaenide 4'-O-acetate** are available, the following represents a generalized workflow for the isolation and cytotoxic evaluation of sesquiterpenoids from plant sources, based on studies of related compounds.



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